

# Physical Properties of cis-3-Octene

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## Compound of Interest

Compound Name: *cis-3-Octene*

Cat. No.: B076891

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**cis-3-Octene** is an alkene with the molecular formula  $C_8H_{16}$ .<sup>[1]</sup> Its physical properties are crucial for its handling, purification, and use in chemical synthesis. The boiling point, in particular, is a key parameter for distillation and for verifying substance purity. A summary of its key physical properties is presented below.

Table 1: Physical and Chemical Properties of **cis-3-Octene**

Property	Value
Molecular Formula	$C_8H_{16}$
Molecular Weight	112.215 g/mol
Boiling Point	123 °C
Melting Point	-126 °C <sup>[1][2][3][4]</sup>
Density	0.72 g/cm <sup>3</sup> <sup>[1][2][3]</sup>
Refractive Index	1.4120 to 1.4150 <sup>[1][2]</sup>
Flash Point	17 °C <sup>[1][2][3]</sup>
Vapor Pressure	17.9 mmHg at 25°C <sup>[1][3]</sup>
CAS Number	14850-22-7 <sup>[1][2]</sup>

The physical properties of alkenes, such as the boiling point, are primarily influenced by London dispersion forces.<sup>[5]</sup> These forces increase with the size and surface area of the

molecule, which is why the boiling point of alkenes is similar to that of alkanes with the same number of carbon atoms.<sup>[5][6]</sup> For isomers, the cis form often has a slightly higher boiling point than the trans form due to a small net molecular dipole, leading to weak dipole-dipole interactions in addition to London dispersion forces.<sup>[5][6][7]</sup>

## Experimental Protocols

Accurate determination of the boiling point requires a pure sample and a precise methodology. The following protocols describe standard procedures for purity assessment and boiling point measurement.

### Purity Assessment

Before measuring the boiling point, it is critical to determine the purity of the **cis-3-octene** sample. Impurities can significantly alter the observed boiling point. Gas chromatography (GC) and Nuclear Magnetic Resonance (NMR) spectroscopy are standard methods for this purpose.<sup>[8][9]</sup>

#### 2.1.1 Gas Chromatography (GC) for Purity Analysis

Gas chromatography separates volatile compounds based on their partitioning between a stationary phase and a mobile gas phase. It is highly effective for analyzing alkene mixtures and identifying isomers.<sup>[10][11]</sup>

Methodology:

- Instrument Preparation:
  - Column Selection: Use a capillary column with a non-polar or mid-polarity stationary phase suitable for separating hydrocarbon isomers, such as one based on polydimethylsiloxane or Carbowax.<sup>[12]</sup>
  - Carrier Gas: Use an inert carrier gas such as Nitrogen (N<sub>2</sub>) or Helium (He) at a constant flow rate.<sup>[11]</sup>
  - Temperature Program: Set an initial oven temperature (e.g., 60 °C), followed by a temperature ramp (e.g., 5 °C/min) to a final temperature (e.g., 180 °C) to ensure

separation of all volatile components.[11]

- Injector and Detector: Set the injector and Flame Ionization Detector (FID) temperatures significantly higher than the final oven temperature (e.g., 250 °C) to ensure rapid volatilization of the sample and prevent condensation.
- Sample Preparation:
  - Dilute a small amount of the **cis-3-octene** sample in a suitable volatile solvent (e.g., hexane or dichloromethane).
- Injection and Analysis:
  - Inject a small volume (e.g., 1 µL) of the prepared sample into the GC inlet.
  - Record the chromatogram. The retention time of the major peak will correspond to **cis-3-octene**.
  - Purity is determined by the relative area of the main peak compared to the total area of all peaks in the chromatogram. For high-purity samples, the main peak should account for >95% of the total area.

### 2.1.2 Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the molecular structure and can be used to identify and quantify impurities.[8][13] Both <sup>1</sup>H and <sup>13</sup>C NMR are valuable.

Methodology:

- Sample Preparation:
  - Dissolve 5-10 mg of the **cis-3-octene** sample in approximately 0.7 mL of a deuterated solvent (e.g., CDCl<sub>3</sub>) in an NMR tube.
  - Add a small amount of an internal standard, such as tetramethylsilane (TMS), for chemical shift referencing.[14]
- Data Acquisition:

- Acquire a  $^1\text{H}$  NMR spectrum. The alkenyl protons of **cis-3-octene** will appear in the characteristic downfield region (typically 5-6 ppm).[13]
- Acquire a broad-band decoupled  $^{13}\text{C}$  NMR spectrum. The  $\text{sp}^2$  hybridized carbons of the double bond will appear in the 100-150 ppm range.[15]
- Data Analysis:
  - Integrate the signals in the  $^1\text{H}$  NMR spectrum. The ratio of the integrals should correspond to the number of protons in different environments in the molecule.
  - The presence of unexpected peaks indicates impurities. The purity can be estimated by comparing the integration of the impurity peaks to the integration of the main compound peaks.[9]
  - The coupling constants between vicinal alkenyl protons can confirm the cis stereochemistry (typically 6-14 Hz).[15]

## Boiling Point Determination

Once the purity of the sample has been confirmed, its boiling point can be accurately measured.

### 2.2.1 Distillation Method

This method is suitable when a sufficient amount of the liquid (>5 mL) is available and if purification is also desired.[16]

Methodology:

- Apparatus Setup: Assemble a simple distillation apparatus using a round-bottom flask, a distillation head with a port for a thermometer, a condenser, and a receiving flask.
- Sample and Boiling Chips: Place the **cis-3-octene** sample (at least 5 mL) and a few boiling chips or a magnetic stir bar into the round-bottom flask to ensure smooth boiling.[16]
- Thermometer Placement: Position the thermometer so that the top of its bulb is level with the bottom of the side-arm leading to the condenser. This ensures the thermometer measures

the temperature of the vapor that is in thermal equilibrium with the boiling liquid.[16]

- Heating: Gently heat the flask. As the liquid boils, the vapor will rise, and its temperature will be recorded by the thermometer.
- Data Recording: When the temperature reading on the thermometer stabilizes while the liquid is distilling at a steady rate (i.e., condensate is forming on the condenser and dripping into the receiving flask), record this temperature as the boiling point.[16]
- Pressure Correction: Record the ambient barometric pressure. If the pressure is not at standard sea level (760 mmHg), the observed boiling point may need to be corrected.

### 2.2.2 Thiele Tube Method

This micro-scale method is ideal when only a small amount of sample (<1 mL) is available.[16]

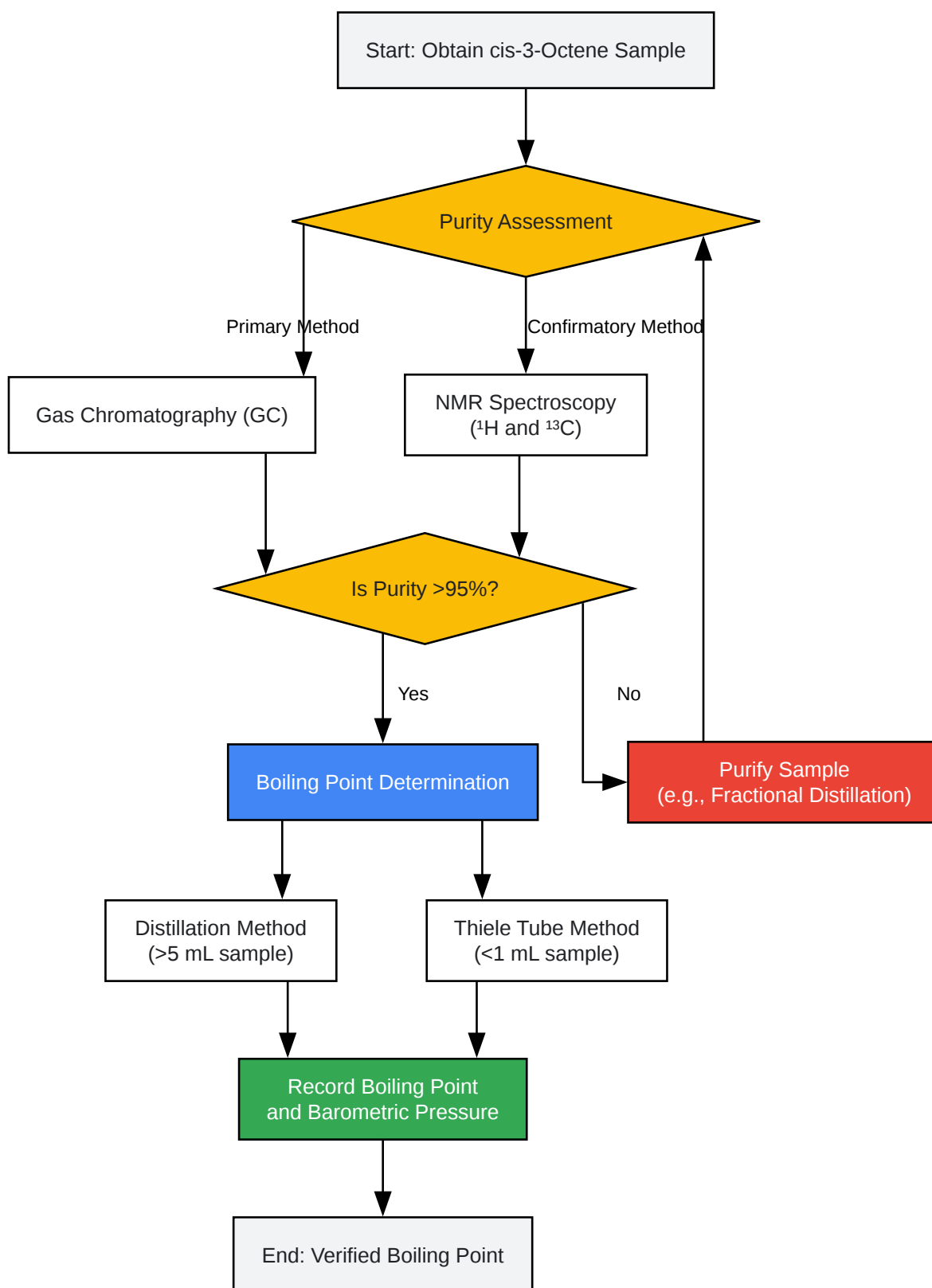
#### Methodology:

- Sample Preparation: Place a small amount (10-20 drops) of the **cis-3-octene** sample into a small test tube (a Durham tube or a cut-off NMR tube).
- Capillary Tube: Place a capillary tube, sealed at one end, into the sample tube with the open end down.
- Apparatus Assembly: Attach the sample tube to a thermometer using a rubber band or wire. The sample should be level with the thermometer bulb.
- Heating: Insert the assembly into a Thiele tube containing high-boiling mineral oil, ensuring the sample tube is immersed in the oil.[16]
- Observation: Gently heat the side arm of the Thiele tube. As the temperature rises, air trapped in the capillary tube will bubble out. Continue heating until a continuous and rapid stream of bubbles emerges from the capillary tube. This indicates the temperature is just above the boiling point.
- Data Recording: Stop heating and allow the apparatus to cool slowly. The moment the bubbling stops and the liquid just begins to enter the capillary tube, record the temperature.

This is the boiling point, as the pressure of the vapor inside the capillary tube is equal to the external atmospheric pressure.[16]

## Workflow and Logic Diagrams

The following diagram illustrates the logical workflow for the determination and verification of the boiling point of **cis-3-octene**.



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Caption: Experimental workflow for purity assessment and boiling point determination of **cis-3-Octene**.

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